

SC-41930: A Technical Guide to its Anti-Inflammatory Properties

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Compound of Interest

Compound Name: SC-41930

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This technical guide provides an in-depth overview of the anti-inflammatory properties of **SC-41930**, a potent and multifaceted inhibitor of key inflammatory pathways. **SC-41930**, chemically identified as 7-[3-(4-acetyl-3-methoxy-2-propylphenoxy)-propoxy]-3,4-dihydro-8-propyl-2H-1-benzopyran-2-carboxylic acid, has demonstrated significant potential in preclinical models of inflammation. This document summarizes the quantitative data on its inhibitory activities, outlines the experimental methodologies used in its evaluation, and visualizes its mechanism of action through detailed signaling pathway diagrams.

Quantitative Anti-Inflammatory Data

The anti-inflammatory efficacy of **SC-41930** has been quantified across a range of cellular and in vivo assays. The following tables summarize the key inhibitory concentrations (IC50) and effective doses (ED50) reported in the literature.

Target/Process	System	IC50/Ki Value	Reference
Leukotriene B4 (LTB4) Production	Human Polymorphonuclear Neutrophils (PMN)	5.3 μ M	[1]
LTB4 Production	HL-60 Cells	2.1 μ M	[1]
Prostaglandin E2 (PGE2) Production	HL-60 Cells	2.9 μ M	[1]
Superoxide Generation (f-Met-Leu-Phe stimulated)	Human PMN	4 μ M	[1]
Superoxide Generation (C5a stimulated)	Human PMN	~12 μ M	[1]
5-Hydroxy-eicosatetraenoic acid (5-HETE) Production	Human PMN	8.5 μ M	[1]
Human Synovial Phospholipase A2	In vitro	72 μ M	[1]
Rat Peritoneal Leukotriene A4 Hydrolase	In vitro	20 μ M	[1]
12(S)-Hydroxyeicosatetraenoic acid (12(S)-HETE) Binding	Human Epidermal Cell Line (SCL-II)	480 nM (Ki)	[2]

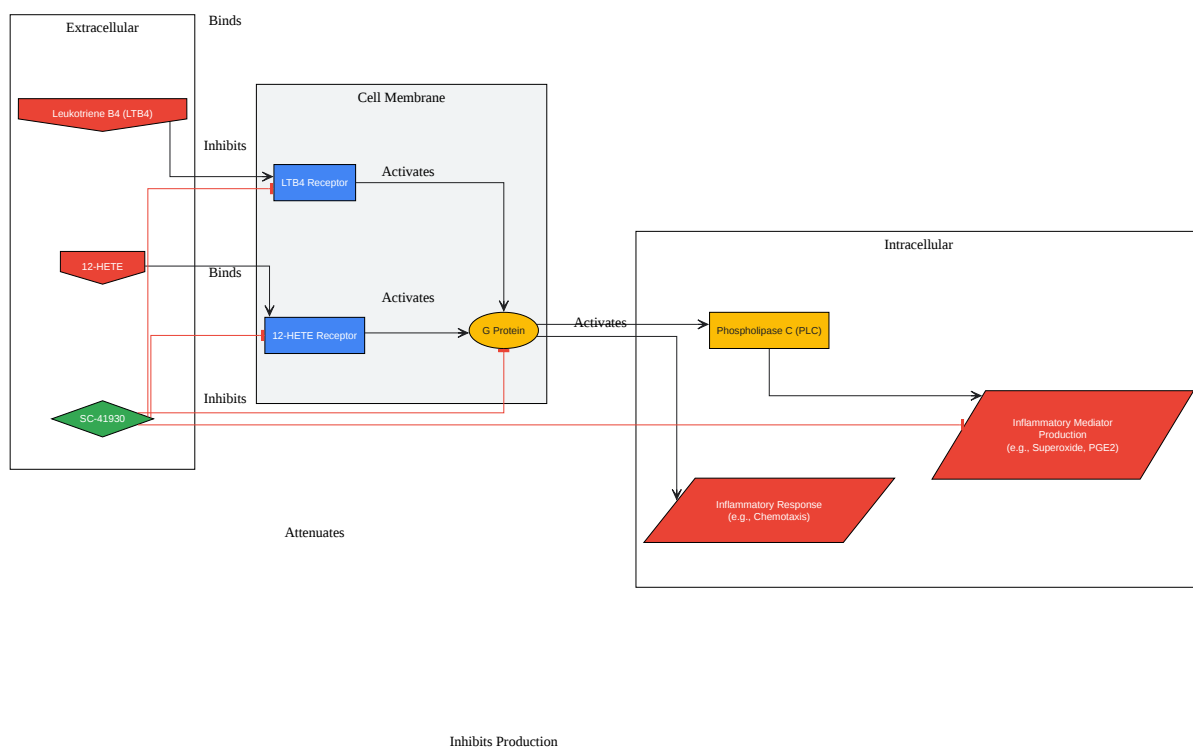
In Vivo Effect	Model	ED50 Value	Reference
Inhibition of 12(R)-HETE-induced Neutrophil Infiltration	Cavine Dermis (Guinea Pig)	13.5 mg/kg (intragastric)	[3]

Mechanism of Action

SC-41930 exerts its anti-inflammatory effects through a multi-targeted mechanism, primarily acting as a potent antagonist of leukotriene B4 (LTB4) receptors.[1][4] Additionally, it demonstrates inhibitory activity against the binding of 12-hydroxyeicosatetraenoic acid (12-HETE) to its receptors.[2][3] Beyond receptor antagonism, **SC-41930** has been shown to inhibit the production of inflammatory mediators. Evidence suggests that it may attenuate G protein-mediated signal transduction, a key step in the inflammatory cascade following receptor activation.[1] This dual action of blocking inflammatory signals at the receptor level and inhibiting the synthesis of inflammatory mediators contributes to its robust anti-inflammatory profile.

Signaling Pathways

The following diagram illustrates the key signaling pathways targeted by **SC-41930**.





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